

1-Naphthohydrazide CAS number and molecular formula

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Compound of Interest

Compound Name: 1-Naphthohydrazide

Cat. No.: B185670

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Technical Guide: 1-Naphthohydrazide

For Researchers, Scientists, and Drug Development Professionals

Core Chemical Identity

CAS Number: 43038-45-5 Molecular Formula: $C_{11}H_{10}N_2O$

This document provides a comprehensive overview of **1-Naphthohydrazide**, a versatile chemical intermediate with significant potential in medicinal chemistry and materials science. This guide consolidates key technical data, experimental protocols, and insights into its biological significance to support ongoing research and development efforts.

Physicochemical Properties

1-Naphthohydrazide is a stable organic compound that serves as a critical building block in the synthesis of a variety of more complex molecules.^[1] It typically presents as a white to slightly pale yellow crystalline powder.^[2]

Property	Value	Reference
Molecular Weight	186.21 g/mol	--INVALID-LINK--
Melting Point	165-170°C	--INVALID-LINK--
Appearance	White to slightly pale yellow crystalline powder	--INVALID-LINK--
Solubility	More soluble in organic solvents than in water.	--INVALID-LINK--
Storage	Room temperature in an inert atmosphere.	--INVALID-LINK--

Synthesis and Experimental Protocols

The primary application of **1-Naphthohydrazide** is as an intermediate in organic synthesis, particularly for the creation of hydrazone derivatives which have shown a range of biological activities.^[2]

General Synthesis of Hydrazone Derivatives

A common experimental protocol for the synthesis of hydrazone derivatives from **1-Naphthohydrazide** involves a condensation reaction with an appropriate aldehyde.

Experimental Protocol:

- Dissolve the desired aldehyde (e.g., 3,5-di-tert-butyl-2-hydroxybenzaldehyde or 4-nitrobenzaldehyde) in methanol with stirring for approximately 20 minutes.
- Add an equimolar amount of 3-hydroxy-2-naphthohydrazide to the solution.
- Introduce a catalytic amount (2-3 drops) of acetic acid to the reaction mixture.
- Reflux the mixture at a constant temperature for 4-5 hours, during which a solid precipitate should form.

- Upon completion of the reaction (monitored by Thin Layer Chromatography), filter the precipitate and wash it with methanol.
- Dry the resulting solid to obtain the purified hydrazone derivative.

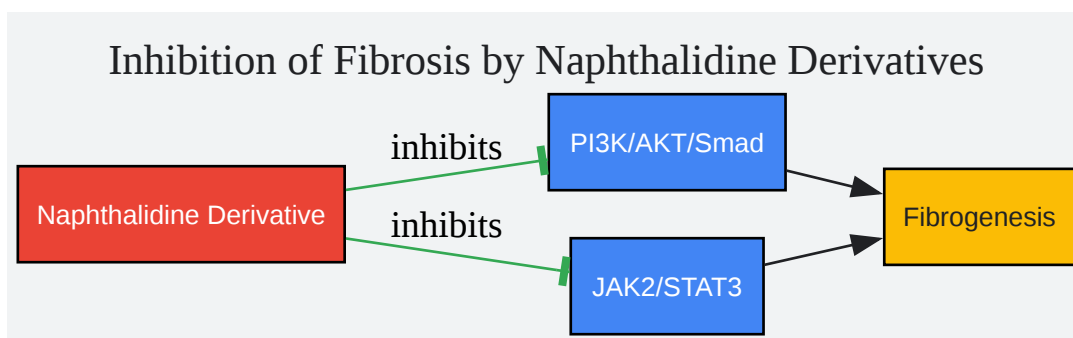
Biological Significance and Signaling Pathways

Naphthohydrazide derivatives are recognized for their broad spectrum of pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer properties.[1] The naphthalene core can interact with various biological targets, and the hydrazide-hydrazone moiety is a known pharmacophore.[1]

While research into the specific signaling pathways of the parent **1-Naphthohydrazide** is ongoing, studies on its derivatives have provided valuable insights.

Anti-inflammatory and Anti-fibrotic Pathways

Derivatives of 1,8-naphthalidine have demonstrated potent anti-hepatic fibrosis activity by inhibiting the PI3K/AKT/Smad and JAK2/STAT3 signaling pathways.[3] These compounds have been shown to dose-dependently inhibit the expression of key fibrogenic markers such as α -smooth muscle actin (α -SMA) and transforming growth factor β 1 (TGF β 1).[3]



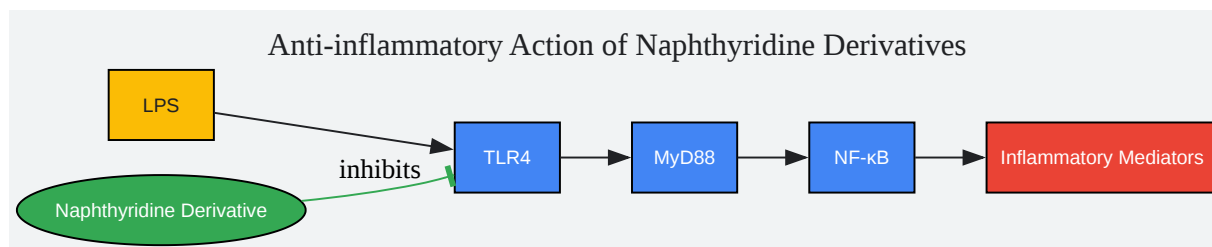
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Caption: Inhibition of PI3K/AKT/Smad and JAK2/STAT3 pathways by naphthalidine derivatives.

Anti-inflammatory Activity in Microglial Cells

Novel 1,8-naphthyridine-2-carboxamide derivatives have been shown to attenuate inflammatory responses in lipopolysaccharide (LPS)-treated BV2 microglial cells.[4] This is

achieved through the suppression of the TLR4/Myd88/NF- κ B signaling pathway and a reduction in reactive oxygen species (ROS) generation.[4]



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Caption: Inhibition of the TLR4/Myd88/NF- κ B signaling pathway by naphthyridine derivatives.

Analytical Methods

The detection and quantification of **1-Naphthohydrazide** and its derivatives are crucial for research and quality control. High-performance liquid chromatography (HPLC) is a commonly employed analytical technique. For instance, HPLC with a fluorescence detector has been used for the determination of related compounds.

Applications

The primary utility of **1-Naphthohydrazide** lies in its role as a precursor for a wide range of chemical compounds with potential applications in:

- Pharmaceuticals: Development of novel antimicrobial, anticancer, and anti-inflammatory agents.[2]
- Dyes and Pigments: Synthesis of coloring agents for various materials.[2]
- Analytical Chemistry: Used as a derivatization agent to improve the detection of carbonyl compounds.[2]
- Coordination Chemistry: Its ability to form stable complexes with metal ions makes it valuable in this field.[2]

This technical guide provides a foundational understanding of **1-Naphthohydrazide**. Further research into its direct biological activities and the signaling pathways it may modulate is warranted to fully explore its therapeutic potential.

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